

# What is the molecular formula of Acid Blue 15?

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## Compound of Interest

Compound Name: Acid Blue 15

Cat. No.: B1585269

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## An In-depth Technical Guide to Acid Blue 15

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, analysis, and applications of **Acid Blue 15** (C.I. 42645). The information is intended for researchers, scientists, and professionals in drug development and related fields.

## Molecular Identity and Chemical Properties

**Acid Blue 15**, also known as Acid Brilliant Blue B or Acid Blue FF, is a synthetic triarylmethane dye.<sup>[1]</sup> Its chemical structure imparts a brilliant blue color, making it a widely used colorant in various industries.

Molecular Formula:  $C_{42}H_{46}N_3NaO_6S_2$ <sup>[2][3][4]</sup>

The structure of **Acid Blue 15** is characterized by a central carbon atom bonded to three aromatic rings, with sulfonic acid groups that confer its acidic nature and water solubility.

## Physicochemical Data

A summary of the key quantitative data for **Acid Blue 15** is presented in the table below for easy reference and comparison.

Property	Value	References
Molecular Weight	775.95 g/mol	[1][2][3][4]
CAS Number	5863-46-7	[1][2][3]
Appearance	Bright blue powder	[1][5]
Solubility	Slightly soluble in cold water; soluble in hot water and ethanol.	[2][4][5]
Purity	>98%	[6]
Moisture Content	≤1.0%	[7]

## Spectroscopic Data

The UV-Visible spectrum of **Acid Blue 15** in aqueous solution exhibits a maximum absorption ( $\lambda_{\text{max}}$ ) in the visible region, which is responsible for its intense blue color.

Wavelength	Molar Absorptivity ( $\epsilon$ )	Solvent
~610 nm	Not available	Water

## Experimental Protocols

This section details the methodologies for the synthesis and analysis of **Acid Blue 15**, as well as its application in textile dyeing.

### Synthesis of Acid Blue 15

The manufacturing process of **Acid Blue 15** involves a two-step reaction: condensation followed by oxidation.[2][3]

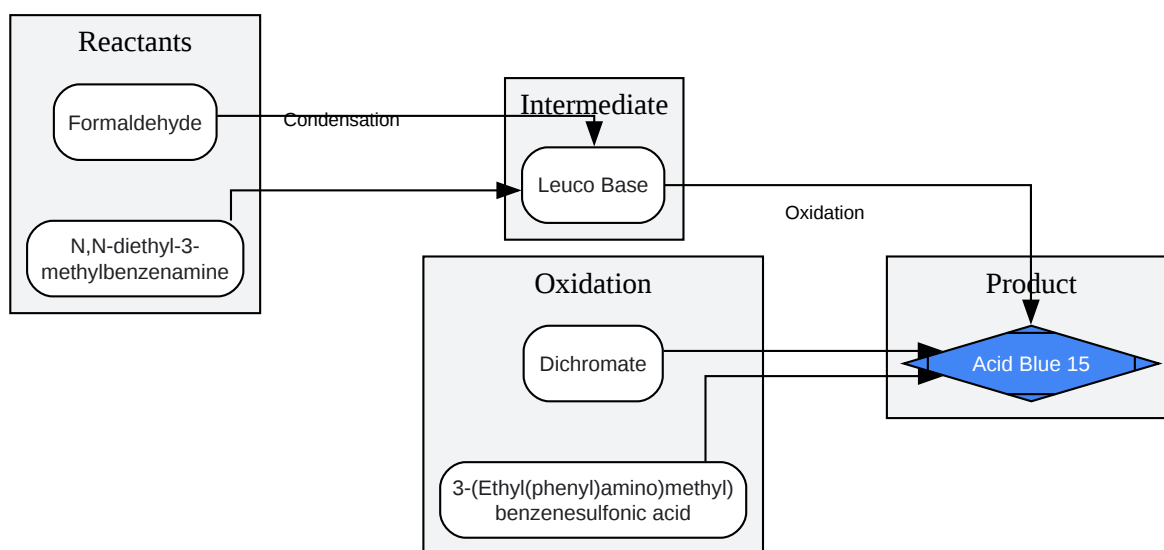
#### Step 1: Condensation

- React one molar equivalent of formaldehyde with two molar equivalents of N,N-diethyl-3-methylbenzenamine.

- This reaction forms a leuco base, which is a colorless intermediate.

#### Step 2: Oxidation

- The leuco base is then oxidized in the presence of 3-(Ethyl(phenyl)amino)methyl)benzenesulfonic acid.
- A strong oxidizing agent, such as a dichromate, is used to carry out the oxidation.[2]
- The oxidation process develops the chromophore, resulting in the formation of the colored **Acid Blue 15** dye.



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#### Synthesis of **Acid Blue 15**.

## Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

HPLC is a common technique for the analysis of dyes, including **Acid Blue 15**, particularly in the context of degradation studies. A general protocol for the analysis of textile dyes is provided

below, which can be adapted for **Acid Blue 15**.

- Sample Preparation:
  - Accurately weigh a standard of **Acid Blue 15** and dissolve it in a suitable solvent (e.g., a mixture of acetonitrile and water) to prepare a stock solution.
  - Prepare a series of calibration standards by diluting the stock solution.
  - For unknown samples, dissolve them in the mobile phase and filter through a 0.45  $\mu\text{m}$  syringe filter before injection.
- Chromatographic Conditions:
  - Column: A reversed-phase C18 column is typically used.
  - Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) is common.
  - Flow Rate: Typically 1.0 mL/min.
  - Detection: UV-Vis detector set at the  $\lambda_{\text{max}}$  of **Acid Blue 15** (~610 nm).
- Quantification:
  - Construct a calibration curve by plotting the peak area against the concentration of the standards.
  - Determine the concentration of **Acid Blue 15** in the unknown samples by interpolating their peak areas on the calibration curve.

## Application Protocol: Textile Dyeing

**Acid Blue 15** is primarily used for dyeing protein fibers such as wool and silk, as well as nylon. [\[3\]](#)[\[7\]](#)[\[8\]](#)

- Dye Bath Preparation:

- Prepare an aqueous dye bath containing the required amount of **Acid Blue 15**.
- Add an acid, such as acetic acid or sulfuric acid, to achieve an acidic pH, which is necessary for the dye to bind to the fibers.
- Auxiliary chemicals, such as leveling agents, may be added to ensure even dyeing.
- Dyeing Process:
  - Immerse the textile material in the dye bath.
  - Gradually raise the temperature of the dye bath to near boiling while continuously agitating the material.
  - Maintain the temperature for a specific duration to allow for dye penetration and fixation.
- Rinsing and Finishing:
  - After dyeing, rinse the material thoroughly with water to remove any unfixed dye.
  - A final wash with a mild detergent may be performed, followed by drying.

## Industrial and Research Applications

**Acid Blue 15** is a versatile dye with applications in several industries.

### Industrial Applications

Industry	Application
Textile	Dyeing of wool, silk, and nylon fabrics.[3][7][8]
Leather	Coloring of leather goods.[2][7][8]
Paper	Coloration of paper products.[8]
Inks	Formulation of printing inks.

### Research Applications

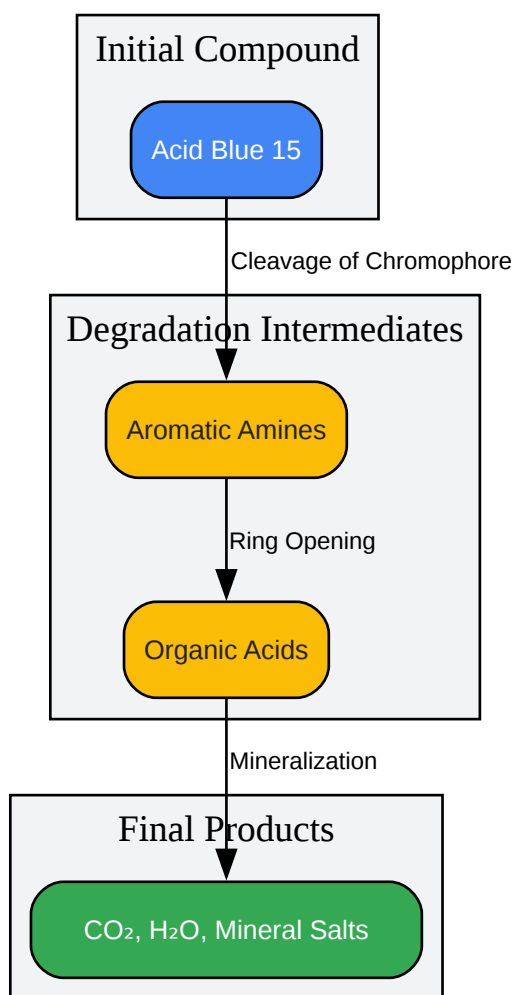
Due to its complex and stable structure, **Acid Blue 15** is often used as a model compound in environmental research, particularly in studies focused on the degradation of textile dyes and the development of wastewater treatment technologies.<sup>[4]</sup>

## Environmental Fate and Degradation

The release of **Acid Blue 15** into the environment is a concern due to its persistence and potential toxicity to aquatic life. Research has focused on various methods for its removal from wastewater.

## Degradation Pathways

The degradation of **Acid Blue 15** can be achieved through advanced oxidation processes (AOPs) and biological treatments. These processes aim to break down the complex dye molecule into simpler, less harmful compounds. A simplified representation of a potential degradation pathway is shown below.

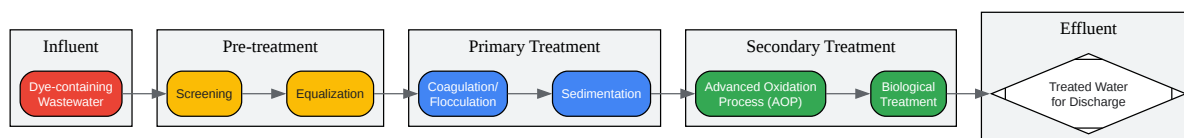


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Simplified degradation pathway of **Acid Blue 15**.

## Wastewater Treatment Workflow

A typical workflow for the treatment of wastewater containing **Acid Blue 15** involves several stages.



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Wastewater treatment workflow for **Acid Blue 15**.

## Safety and Handling

Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling **Acid Blue 15** powder. Avoid inhalation of dust and contact with skin and eyes. Store in a cool, dry, and well-ventilated area away from incompatible materials.

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